

An In-Depth Technical Guide to Nonyl Undecyl Phthalate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Nonyl undecyl phthalate*

CAS No.: 65185-89-9

Cat. No.: B033087

[Get Quote](#)

This guide provides a comprehensive technical overview of **Nonyl Undecyl Phthalate**, a significant high molecular weight phthalate ester. It is intended for researchers, scientists, and professionals in drug development and material science who require detailed chemical, analytical, and safety information. This document delves into the compound's identity, properties, synthesis, and applications, with a focus on the scientific principles that underpin its use and analysis.

Chemical Identity and Nomenclature

Nonyl undecyl phthalate is a complex phthalate ester used primarily as a plasticizer. Establishing its precise chemical identity is fundamental for any scientific investigation.

IUPAC Name and Synonyms

The formal IUPAC name for this compound is 1,2-Benzenedicarboxylic acid, 1-nonyl 2-undecyl ester.^[1] However, in scientific literature and commercial contexts, it is known by a variety of synonyms:

- n-Nonyl n-undecyl phthalate^[1]

- Nonylundecylphthalat[1]
- Phthalic acid, nonyl undecyl ester, branched and linear[2]
- 1-O-nonyl 2-O-undecyl benzene-1,2-dicarboxylate[1]

It is important for researchers to be aware of these different names to ensure comprehensive literature searches and accurate identification of the substance.

Chemical Structure and Identifiers

The molecular structure of **nonyl undecyl phthalate** consists of a benzene ring with two adjacent carboxylate groups, esterified with a nonyl and an undecyl alcohol, respectively.

Table 1: Chemical Identifiers for **Nonyl Undecyl Phthalate**

Identifier	Value	Source
CAS Number	65185-89-9	[1]
Molecular Formula	C28H46O4	[1]
Molecular Weight	446.66 g/mol	PubChem
InChIKey	ACBFJMAXNZVRRX- UHFFFAOYSA-N	[1]
Canonical SMILES	CCCCCCCCCCCCOC(=O)C1=CC=CC=C1C(=O)OCCCCCCC	[1]

Physicochemical Properties

The physical and chemical properties of **nonyl undecyl phthalate** dictate its behavior in various applications and environmental conditions. As a high molecular weight phthalate, it exhibits low volatility and water solubility.

Table 2: Physicochemical Properties of **Nonyl Undecyl Phthalate**

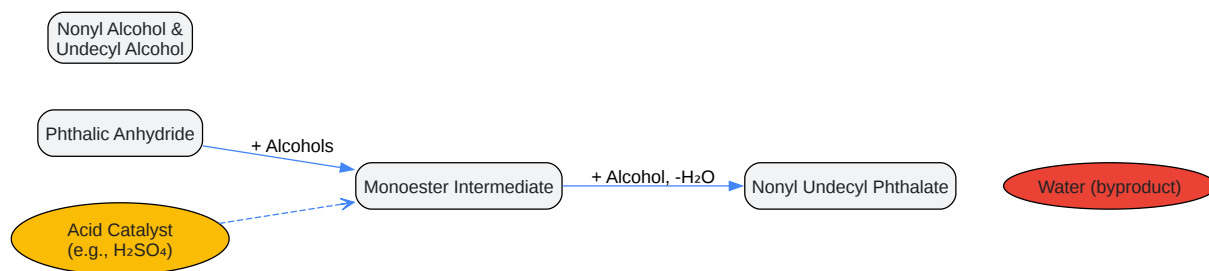
Property	Value	Predicted/Experimental	Source
Boiling Point	454.2 ± 13.0 °C	Predicted	ChemicalBook
Density	0.966 ± 0.06 g/cm ³	Predicted	ChemicalBook
Physical State	Oily Liquid	Experimental	PubChem
Solubility	Chloroform (Slightly), Ethyl Acetate (Slightly), Methanol (Slightly)	Experimental	ChemicalBook

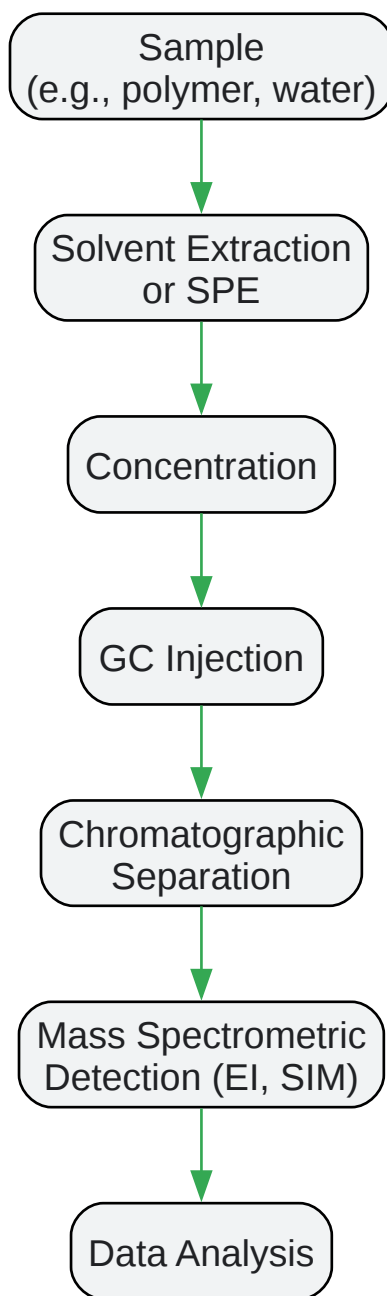
Synthesis of Nonyl Undecyl Phthalate

The synthesis of **nonyl undecyl phthalate**, like other phthalate esters, is typically achieved through the esterification of phthalic anhydride with the corresponding alcohols, in this case, nonyl alcohol and undecyl alcohol.

General Esterification Pathway

The reaction involves the nucleophilic attack of the alcohols on the carbonyl carbons of phthalic anhydride, leading to the opening of the anhydride ring and subsequent formation of the diester. This process is generally catalyzed by an acid.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Nonyl undecyl phthalate | C₂₈H₄₆O₄ | CID 3017576 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. [cpsc.gov](https://www.cpsc.gov) [[cpsc.gov](https://www.cpsc.gov)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Nonyl Undecyl Phthalate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b033087/docs#an-in-depth-technical-guide-to-nonyl-undecyl-phthalate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

